

Application Notes and Protocols for Vinclozolin M2 Analytical Standards

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: VinclozolinM2-2204

Cat. No.: B15605978

[Get Quote](#)

These application notes provide detailed information and protocols for the use of Vinclozolin M2 analytical standards in research and drug development.

Chemical and Physical Properties

Vinclozolin M2, a primary metabolite of the fungicide Vinclozolin, is a crucial analyte in toxicological and environmental studies due to its antiandrogenic properties.^{[1][2]} Accurate quantification requires high-purity analytical standards.

Property	Value	Reference
Systematic Name	3',5'-Dichloro-2-hydroxy-2-methylbut-3-enanilide	[3]
CAS Number	83792-61-4	[3]
Molecular Formula	C ₁₁ H ₁₁ Cl ₂ NO ₂	[3]
Molecular Weight	260.12 g/mol	[3]
Appearance	White to off-white solid	[4]
Solubility	Soluble in organic solvents such as methanol, ethanol, acetonitrile, and DMSO.	[5]
Storage	Store at -20°C for long-term stability.	[4]

Sourcing Analytical Standards

High-purity Vinclozolin M2 analytical standards can be procured from various chemical suppliers specializing in reference materials. It is recommended to obtain a certificate of analysis with each standard to ensure identity and purity.

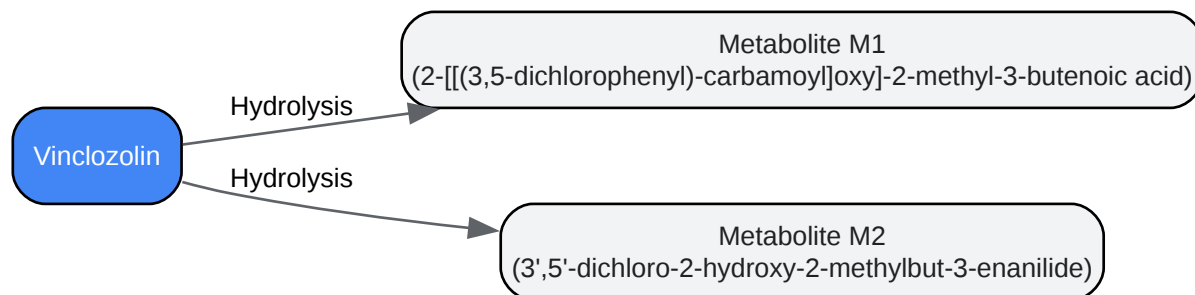
Quantitative Data Summary

The following table summarizes available quantitative data for the analysis of Vinclozolin and its metabolite M2. It is important to note that publicly available data on the limit of detection (LOD) and limit of quantification (LOQ) for Vinclozolin M2, particularly in food and environmental matrices, is limited. The provided data for Vinclozolin is for reference.

Analyte	Matrix	Method	Recovery (%)	LOD	LOQ	Reference
Vinclozolin M2	Rat Serum	HPLC	85 - 105	Not Reported	Not Reported	[6]
Vinclozolin	Rat Serum	HPLC	85 - 105	Not Reported	Not Reported	[6]
Vinclozolin	Mouse Plasma, Urine	HPLC	> 90	Not Reported	Not Reported	[7]
Vinclozolin	Olive Oil	LC-MS/MS & GC-MS/MS	70 - 120 (at 0.05 & 0.5 mg/kg)	Not Reported	0.05 mg/kg	[8]
Vinclozolin	Wine	QuEChER S-GC/MS	60.9 - 95.0	Not Reported	< 50 ng/g	[9]
Pesticides (general)	Soil	QuEChER S-GC/MS/MS	65 - 116	Not Reported	0.005 - 0.01 mg/kg	[10]

Metabolic Pathway of Vinclozolin

Vinclozolin undergoes hydrolysis in biological systems and the environment to form its two primary metabolites, M1 and M2, both of which exhibit antiandrogenic activity.[1][3]



[Click to download full resolution via product page](#)

Caption: Metabolic pathway of Vinclozolin to its primary metabolites M1 and M2.

Experimental Protocols

This section details analytical methods for the determination of Vinclozolin M2.

Protocol 1: Analysis of Vinclozolin and its Metabolites in Rat Serum by HPLC

This protocol is adapted from a method for the analysis of Vinclozolin and its metabolites in a biological matrix.^[6]

a. Sample Preparation (Liquid-Liquid Extraction)

- To 100 µL of rat serum, add an internal standard solution.
- Add 200 µL of 0.1 M sodium acetate buffer (pH 5.0).
- Vortex for 30 seconds.
- Add 1 mL of ethyl acetate and vortex for 2 minutes.
- Centrifuge at 3000 rpm for 10 minutes.
- Transfer the upper organic layer to a clean tube.
- Repeat the extraction (steps 4-6) with another 1 mL of ethyl acetate.
- Combine the organic extracts and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.

b. HPLC Conditions

- Instrument: High-Performance Liquid Chromatography (HPLC) system with UV detection.
- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm).
- Mobile Phase: A gradient of acetonitrile and water (containing 0.1% formic acid).

- Flow Rate: 1.0 mL/min.
- Injection Volume: 20 µL.
- Detection: UV detector at 210 nm.
- Run Time: Approximately 20 minutes.

c. Calibration

Prepare a series of calibration standards of Vinclozolin M2 in the mobile phase at concentrations ranging from 0.1 to 10 µg/mL. Plot the peak area against the concentration to generate a calibration curve.

Protocol 2: Generic QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) Method for Pesticide Residue Analysis in Food Matrices

This protocol provides a general framework for the extraction of pesticide residues, including Vinclozolin and its metabolites, from food samples. This method would require optimization and validation for Vinclozolin M2 specifically.^{[9][10]}

a. Sample Extraction

- Weigh 10 g of a homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add the appropriate QuEChERS salt packet (e.g., magnesium sulfate, sodium chloride, sodium citrate).
- Shake vigorously for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.

b. Dispersive Solid-Phase Extraction (d-SPE) Cleanup

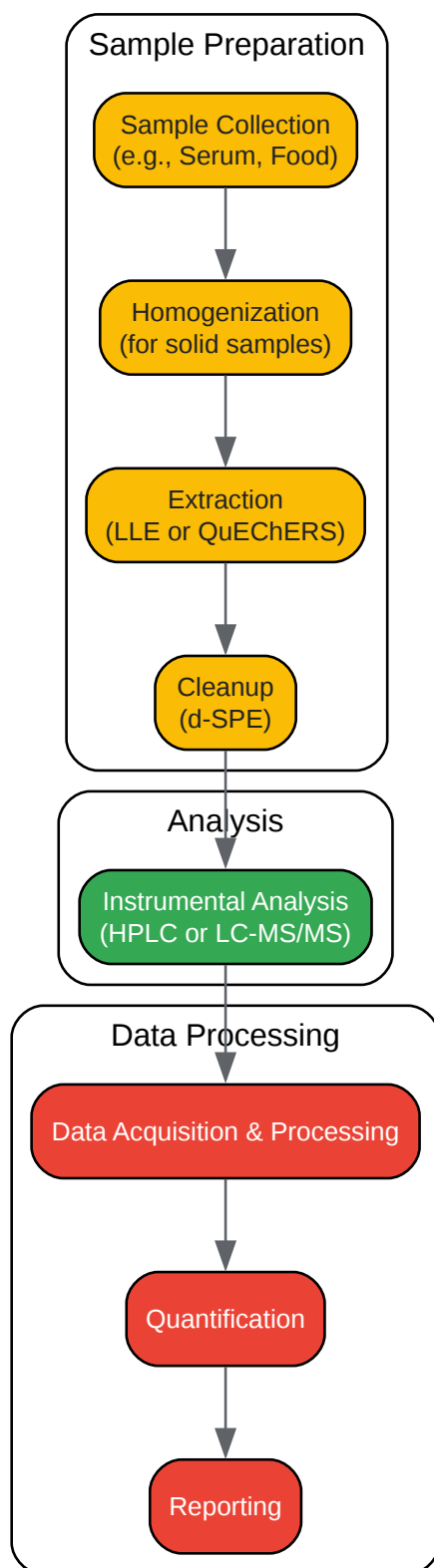
- Transfer an aliquot of the supernatant (e.g., 1 mL) to a d-SPE tube containing a cleanup sorbent (e.g., PSA, C18, GCB).
- Vortex for 30 seconds.
- Centrifuge at 10000 rpm for 5 minutes.
- The resulting supernatant is ready for LC-MS/MS or GC-MS analysis.

c. LC-MS/MS Conditions (Example)

- Instrument: Liquid Chromatograph coupled to a Tandem Mass Spectrometer (LC-MS/MS).
- Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m).
- Mobile Phase: Gradient of water with 0.1% formic acid and methanol with 0.1% formic acid.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- MRM Transitions: Specific precursor and product ions for Vinclozolin M2 would need to be determined.

Experimental Workflow

The following diagram illustrates a typical workflow for the analysis of Vinclozolin M2 in a given sample matrix.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pharmacokinetics and dosimetry of the antiandrogen vinclozolin after oral administration in the rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Mode of action: inhibition of androgen receptor function--vinclozolin-induced malformations in reproductive development - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. In vitro metabolism of the anti-androgenic fungicide vinclozolin by rat liver microsomes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. ビンクロゾリン PESTANAL®, analytical standard | Sigma-Aldrich [sigmaaldrich.com]
- 5. chemicaljournal.in [chemicaljournal.in]
- 6. Liquid chromatography determination of the anti-androgen vinclozolin and its metabolites in rat serum - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Simultaneous determination of vinclozolin and detection of its degradation products in mouse plasma, serum and urine, and from rabbit bile, by high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. eurl-pesticides.eu [eurl-pesticides.eu]
- 9. researchgate.net [researchgate.net]
- 10. Influence of QuEChERS modifications on recovery and matrix effect during the multi-residue pesticide analysis in soil by GC/MS/MS and GC/ECD/NPD - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Vinclozolin M2 Analytical Standards]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15605978#analytical-standards-for-vinclozolin-m2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com